

# An In-depth Technical Guide on 2-(1-hydroxypentyl)benzoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(1-hydroxypentyl)benzoic Acid

Cat. No.: B1679060

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This guide provides an in-depth look at the fundamental physicochemical properties of **2-(1-hydroxypentyl)benzoic acid**, a compound of interest to researchers, scientists, and professionals in the field of drug development. The following sections detail its molecular formula and weight, presented in a clear, tabular format for ease of reference.

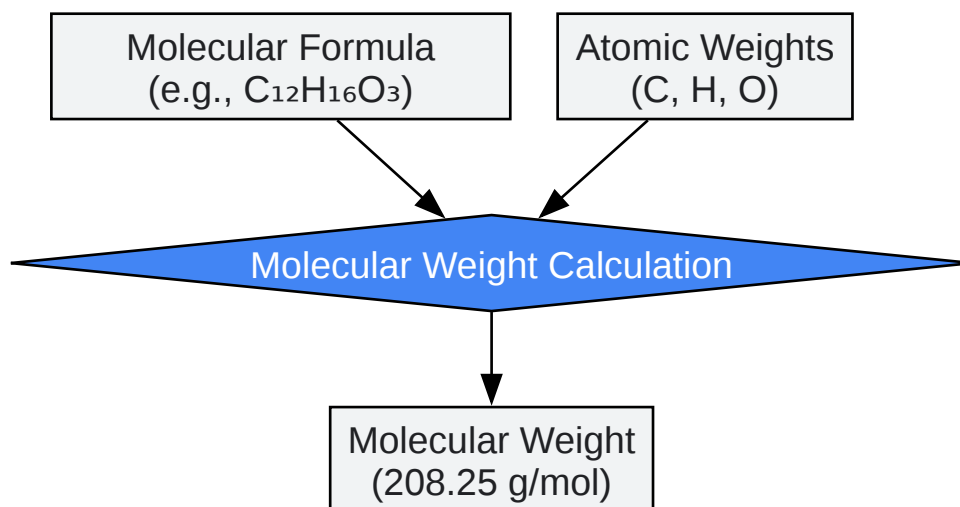
## Physicochemical Data Summary

The molecular characteristics of **2-(1-hydroxypentyl)benzoic acid** are fundamental to its application in research and development. The table below summarizes its molecular formula and weight.

Parameter	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	208.25 g/mol	[1][2][3]

## Logical Relationship of Molecular Formula and Weight

The determination of a compound's molecular weight is intrinsically linked to its molecular formula. The diagram below illustrates this foundational relationship in chemical sciences.



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Caption: Relationship between molecular formula and molecular weight.

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## References

- 1. 2-(1-hydroxypentyl)benzoic Acid | C<sub>12</sub>H<sub>16</sub>O<sub>3</sub> | CID 11413929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [precision.fda.gov]
- 3. Benzoic acid, 2-(1-hydroxypentyl)-;380905-48-6 [abichem.com]
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